

Essential Safety and Operational Guide for Handling Formylurea

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Formylurea

Cat. No.: B075220

[Get Quote](#)

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This document provides critical safety and logistical information for the handling of **Formylurea** (CAS No. 1190-24-5). Adherence to these guidelines is essential for ensuring laboratory safety and proper management of this chemical compound.

Section 1: Chemical and Physical Properties

A summary of the key physical and chemical properties of **Formylurea** is provided below. This information is critical for safe handling and storage.

Property	Value	Reference
Molecular Formula	C ₂ H ₄ N ₂ O ₂	[1]
Molecular Weight	88.07 g/mol	[1]
Appearance	White Powder	[2]
Melting Point	170.00 - 173.00 °C	[2]
Solubility in Water	Soluble	[2]
Stability	Stable under normal temperatures and pressures.	[2]

Section 2: Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling **Formylurea** to minimize exposure and ensure personal safety.[\[2\]](#)

Protection Type	Specification
Eye Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [2]
Skin Protection	Wear appropriate protective gloves to prevent skin exposure. [2] Wear appropriate protective clothing to minimize contact with skin. [2]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [2] Follow OSHA respirator regulations found in 29 CFR 1910.134. [2]

Section 3: Standard Operating Procedure for Handling Formylurea

The following workflow outlines the necessary steps for the safe handling of **Formylurea** in a laboratory setting.

Standard Operating Procedure for Handling **Formylurea**

Section 4: Emergency Procedures

Immediate and appropriate response during an emergency is critical. The following table outlines first aid measures for various types of exposure to **Formylurea**.

Exposure Route	First Aid Measures
Inhalation	Remove from exposure and move to fresh air immediately.[2] If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[2]
Skin Contact	Get medical aid.[2] Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[2] Wash clothing before reuse.[2]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Get medical aid.[2]
Ingestion	Never give anything by mouth to an unconscious person.[2] Get medical aid. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water.[2]

Section 5: Spill and Disposal Plan

A systematic approach to spill cleanup and waste disposal is essential to prevent contamination and ensure a safe laboratory environment.

Spill Response Workflow

The following diagram details the step-by-step procedure for managing a **Formylurea** spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Formylurea | C₂H₄N₂O₂ | CID 70922 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Urea, N-formyl- | CAS#:1190-24-5 | Chemsrce [chemsrc.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Formylurea]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075220#personal-protective-equipment-for-handling-formylurea]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com